

An In-depth Technical Guide to Methyl 1-bromocyclohexanecarboxylate

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Compound of Interest

Compound Name: *Methyl 1-bromocyclohexanecarboxylate*

CAS No.: *3196-23-4*

Cat. No.: *B1351611*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural information, physicochemical properties, and spectral data of **Methyl 1-bromocyclohexanecarboxylate**. It is intended to be a valuable resource for professionals in the fields of chemical research and drug development.

Core Structural and Physical Data

Methyl 1-bromocyclohexanecarboxylate is a halogenated ester derivative of cyclohexane. Its core structural identifiers and key physical properties are summarized in the tables below for easy reference.

Identifier	Value
IUPAC Name	methyl 1-bromocyclohexane-1-carboxylate[1]
CAS Number	3196-23-4[1]
Molecular Formula	C ₈ H ₁₃ BrO ₂ [1]
Molecular Weight	221.09 g/mol [1]
SMILES String	COC(=O)C1(Br)CCCCC1[1]
InChI Key	RNWRVPVPLQMTAP-UHFFFAOYSA-N[1]

Physical Property	Value
Form	Liquid[1]
Boiling Point	115-116 °C at 19 mmHg[1][2]
Density	1.39 g/mL at 25 °C[1][2]
Refractive Index (n _{20/D})	1.493[1][2]
Flash Point	106 °C (222.8 °F) - closed cup[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of **Methyl 1-bromocyclohexanecarboxylate**. Below is a summary of available nuclear magnetic resonance (NMR) and infrared (IR) spectroscopy data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of the molecule.

¹ H NMR (CDCl ₃)	Chemical Shift (ppm)	Multiplicity	Integration	Assignment
3.78	s	3H	-OCH ₃	
1.20-2.20	m	10H	Cyclohexyl protons	

¹³ C NMR (CDCl ₃)	Chemical Shift (ppm)	Assignment
171.5	C=O (Ester)	
65.0	C-Br	
52.5	-OCH ₃	
20-40	Cyclohexyl carbons	

Note: The exact chemical shifts for the cyclohexyl protons and carbons can vary and often appear as complex multiplets due to overlapping signals. The provided ranges are typical for such structures.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

Vibrational Mode	Wavenumber (cm ⁻¹)	Intensity
C=O Stretch (Ester)	~1735	Strong
C-O Stretch	~1250-1100	Strong
C-H Stretch (sp ³)	~2950-2850	Medium-Strong
C-Br Stretch	~600-500	Medium

Experimental Protocols

While a specific, detailed synthesis protocol for **Methyl 1-bromocyclohexanecarboxylate** is not readily available in the provided search results, a general and robust method for its

preparation is the Hell-Volhard-Zelinsky reaction, followed by esterification.

Synthesis of 1-Bromocyclohexanecarboxylic Acid

- Materials: Cyclohexanecarboxylic acid, red phosphorus (catalytic amount), bromine.
- Procedure:
 - To a round-bottom flask equipped with a reflux condenser and a dropping funnel, add cyclohexanecarboxylic acid and a catalytic amount of red phosphorus.
 - Heat the mixture gently.
 - Slowly add bromine from the dropping funnel. The reaction is exothermic and will produce hydrogen bromide gas, which should be neutralized with a base trap.
 - Continue heating until the bromine color disappears.
 - Allow the reaction mixture to cool to room temperature.
 - The crude 1-bromocyclohexanecarboxylic acid can be purified by distillation under reduced pressure or by recrystallization.

Esterification to Methyl 1-bromocyclohexanecarboxylate

- Materials: 1-Bromocyclohexanecarboxylic acid, methanol, a strong acid catalyst (e.g., concentrated sulfuric acid).
- Procedure:
 - In a round-bottom flask, dissolve 1-bromocyclohexanecarboxylic acid in an excess of methanol.
 - Add a catalytic amount of concentrated sulfuric acid.
 - Reflux the mixture for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).

- After the reaction is complete, cool the mixture and remove the excess methanol by rotary evaporation.
- Dissolve the residue in an organic solvent (e.g., diethyl ether) and wash with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a brine wash.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude **Methyl 1-bromocyclohexanecarboxylate**.
- Purify the product by vacuum distillation.

Reactivity and Applications

Methyl 1-bromocyclohexanecarboxylate is a valuable intermediate in organic synthesis. The presence of the bromine atom at the alpha-position to the ester carbonyl group makes it a suitable substrate for various nucleophilic substitution reactions.

A notable application is its use in the Reformatsky reaction. In this reaction, it reacts with zinc to form an organozinc intermediate, which can then react with aldehydes or ketones to form β -hydroxy esters. This reaction is a powerful tool for carbon-carbon bond formation.

Safety Information

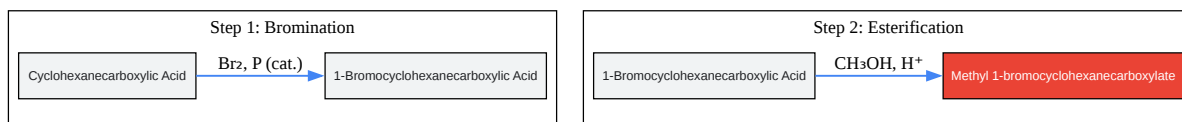
Methyl 1-bromocyclohexanecarboxylate is classified as a hazardous substance.

- Hazard Statements: Causes severe skin burns and eye damage. May cause respiratory irritation.^[1]
- Precautionary Statements: Wear protective gloves, clothing, eye, and face protection. Avoid breathing dust, fumes, gas, mist, vapors, or spray.^[1]
- Signal Word: Danger^[1]

Always handle this chemical in a well-ventilated fume hood and use appropriate personal protective equipment (PPE).

Visualizations

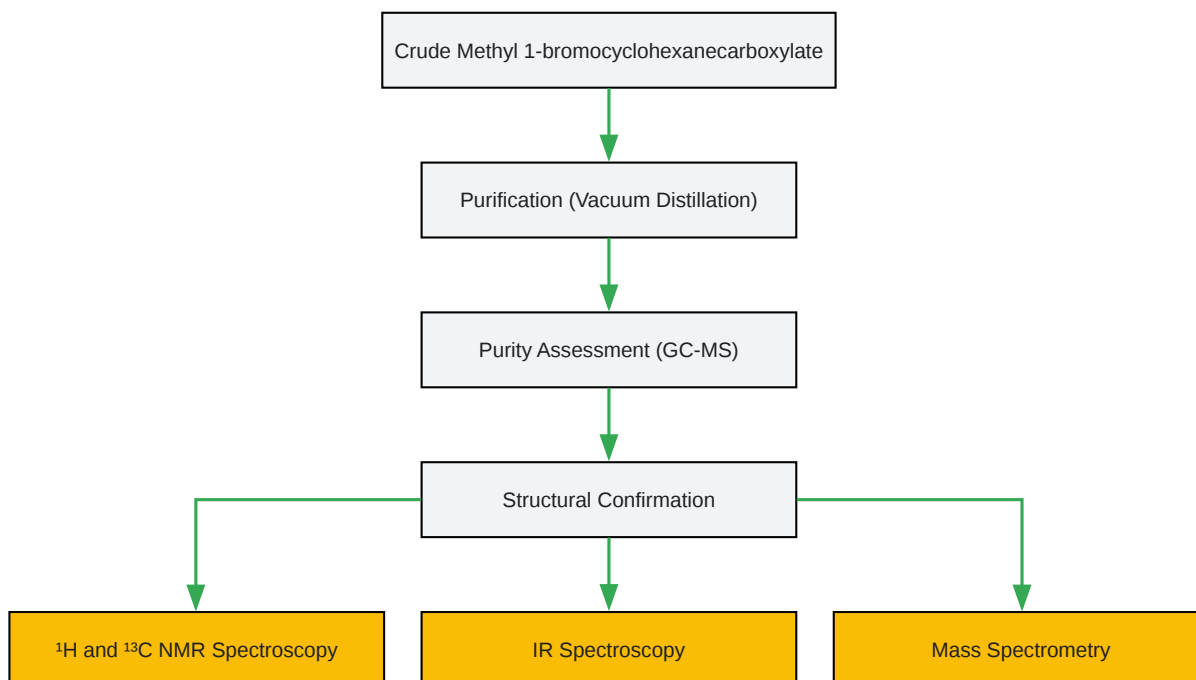
Synthesis Pathway



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Caption: Synthesis of **Methyl 1-bromocyclohexanecarboxylate**.

Experimental Workflow for Characterization



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Caption: Workflow for purification and characterization.

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References

- 1. Methyl 1-bromocyclohexanecarboxylate | C₈H₁₃BrO₂ | CID 3518593 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. METHYL 1-BROMOCYCLOHEXANECARBOXYLATE | CAS#:3196-23-4 | Chemsrcc [chemsrc.com]
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